

# Navigating AAMU's Research Infrastructure: A Guide for New Collaborations

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Welcome to the technical support center for fostering new research collaborations with Alabama A&M University (**AAMU**). This resource is designed for researchers, scientists, and drug development professionals looking to partner with **AAMU**'s vibrant research community. Here, you will find troubleshooting guides and frequently asked questions (FAQs) to navigate the collaboration process, from initial contact to project completion.

## Frequently Asked Questions (FAQs) for New Collaborations

This section addresses common questions about initiating and conducting collaborative research with Alabama A&M University.

| Category  | Question   | Answer   |
|---|--|--|
| Initial Contact & Proposal  | How do I initiate a research collaboration with AAMU?  | The first step is typically to identify a faculty member or research center at AAMU with expertise aligned with your interests. The Office of Research and Sponsored Programs (OSP) can also assist in identifying potential collaborators and providing guidance on the proposal process.                                   |
| What is the process for submitting a collaborative research proposal? | All proposals for external funding must be submitted through the Office of Sponsored Programs. The OSP reviews and approves proposals before submission to funding agencies and can assist with budget creation and understanding submission requirements. |  |
| Agreements & Policies   | What is a Material Transfer Agreement (MTA) and when is it needed?   | An MTA is a contract that governs the transfer of tangible research materials between organizations. It is required whenever materials are being exchanged for research purposes to define the rights and responsibilities of both the provider and the recipient. The Office of Research Compliance processes inbound MTAs. |
| What is AAMU's policy on Intellectual Property (IP) in                | AAMU generally has an ownership interest in  |  |

collaborative research?

inventions conceived or developed using university resources. The Intellectual Property Rights Review Committee (IPRRC) oversees IP policies and makes recommendations on the disposition of inventions and royalty distribution. It is crucial to establish IP ownership terms in a formal agreement before starting a project.

Compliance

Does my collaborative research require Institutional Review Board (IRB) approval?

If your research involves human subjects, it must be reviewed and approved by AAMU's Institutional Review Board (IRB) to ensure the protection of participants' rights and welfare. The IRB provides forms and guidance on their review process.

What if my research involves animal subjects?

All research and instructional programs involving vertebrate animals must be reviewed and approved by the Institutional Animal Care and Use Committee (IACUC). The IACUC ensures compliance with federal regulations and university policies on animal welfare.

## Troubleshooting Guide for Common Collaboration Issues

This guide provides solutions to potential challenges you may encounter during your collaborative research journey with **AAMU**.

| Issue   | Possible Cause   | Recommended Action  |
|---|--|---|
| Rejected Research Proposal                    | The proposal may not align with the funding agency's priorities, or the research plan may lack clarity or feasibility. | Carefully review the feedback from the funding agency. Consult with your AAMU collaborator and the Office of Research and Sponsored Programs to revise and strengthen the proposal for resubmission or to identify more suitable funding opportunities.     |
| Delays in Material Transfer Agreement (MTA)   | Negotiations between institutions can be complex, involving legal and compliance reviews.                              | Proactively communicate with AAMU's Office of Research Compliance to understand the status of the MTA. Ensure all necessary information from your institution has been provided promptly.   |
| Disagreements over Intellectual Property (IP) | Unclear initial agreements on how IP will be handled.  | Refer to the collaborative research agreement established at the project's outset. If the agreement is unclear, engage in discussions with your collaborator and involve AAMU's Intellectual Property Rights Review Committee for mediation and resolution. |
| IRB or IACUC Approval Delays                  | The research protocol may be unclear, incomplete, or raise ethical concerns.   | Thoroughly review your application to ensure all required information is provided and clearly explained. Respond promptly to any queries from the IRB or IACUC and be prepared to modify  |

your protocol to address any concerns.

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## Experimental Protocols

Below are representative experimental protocols for key research areas at Alabama A&M University. These are provided as examples of the methodologies that may be employed in collaborative research projects.

### Plant Science: Gene Expression Analysis in Response to Drought Stress

**Objective:** To quantify the expression of drought-responsive genes in a plant species of interest using quantitative PCR (qPCR).

**Methodology:**

- Plant Material and Stress Treatment:
  - Grow plants under controlled environmental conditions (e.g., 25°C, 16-hour light/8-hour dark cycle).
  - Induce drought stress by withholding water for a specified period (e.g., 7-14 days), while a control group continues to be watered regularly.
- RNA Extraction:
  - Harvest leaf tissue from both control and drought-stressed plants.
  - Immediately freeze the tissue in liquid nitrogen to prevent RNA degradation.
  - Extract total RNA using a commercial plant RNA extraction kit, following the manufacturer's instructions.
  - Assess RNA quality and quantity using a spectrophotometer and gel electrophoresis.
- cDNA Synthesis:

- Synthesize complementary DNA (cDNA) from the extracted RNA using a reverse transcription kit.
- Quantitative PCR (qPCR):
  - Design primers specific to the target drought-responsive genes and a reference gene.
  - Perform qPCR using a SYBR Green-based assay to measure the relative expression levels of the target genes.
  - Analyze the data using the comparative Ct method ( $\Delta\Delta C_t$ ) to determine the fold change in gene expression between the control and drought-stressed samples.

## Environmental Science: Analysis of Heavy Metal Contamination in Soil

Objective: To determine the concentration of heavy metals (e.g., lead, cadmium) in soil samples from a potentially contaminated site.

Methodology:

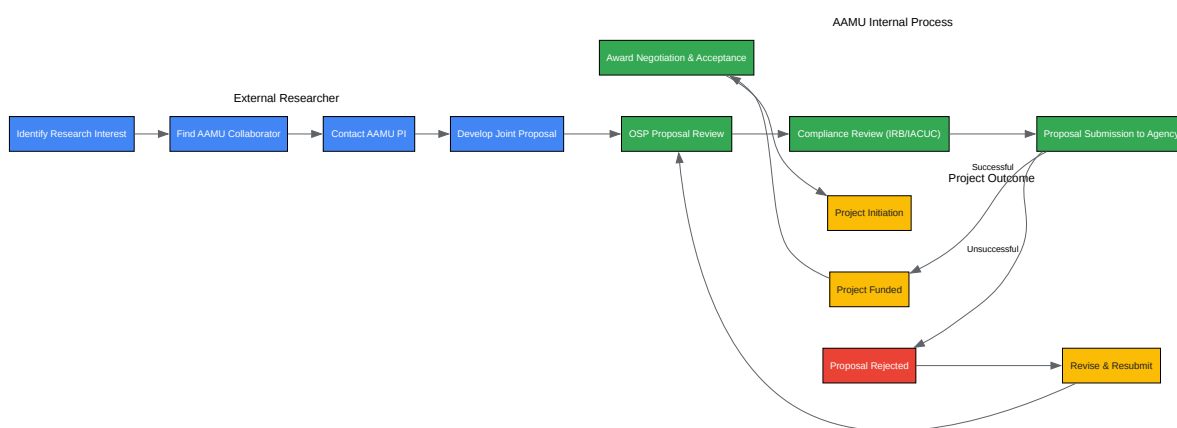
- Sample Collection:
  - Collect soil samples from various locations and depths at the site using a soil auger.
  - Place samples in clean, labeled containers and transport them to the laboratory on ice.
- Sample Preparation:
  - Air-dry the soil samples and sieve them to remove large debris.
  - Digest a known weight of the soil sample using a mixture of strong acids (e.g., nitric acid and hydrochloric acid) in a digestion block or microwave digester.
- Heavy Metal Analysis:
  - Dilute the digested sample to a known volume with deionized water.

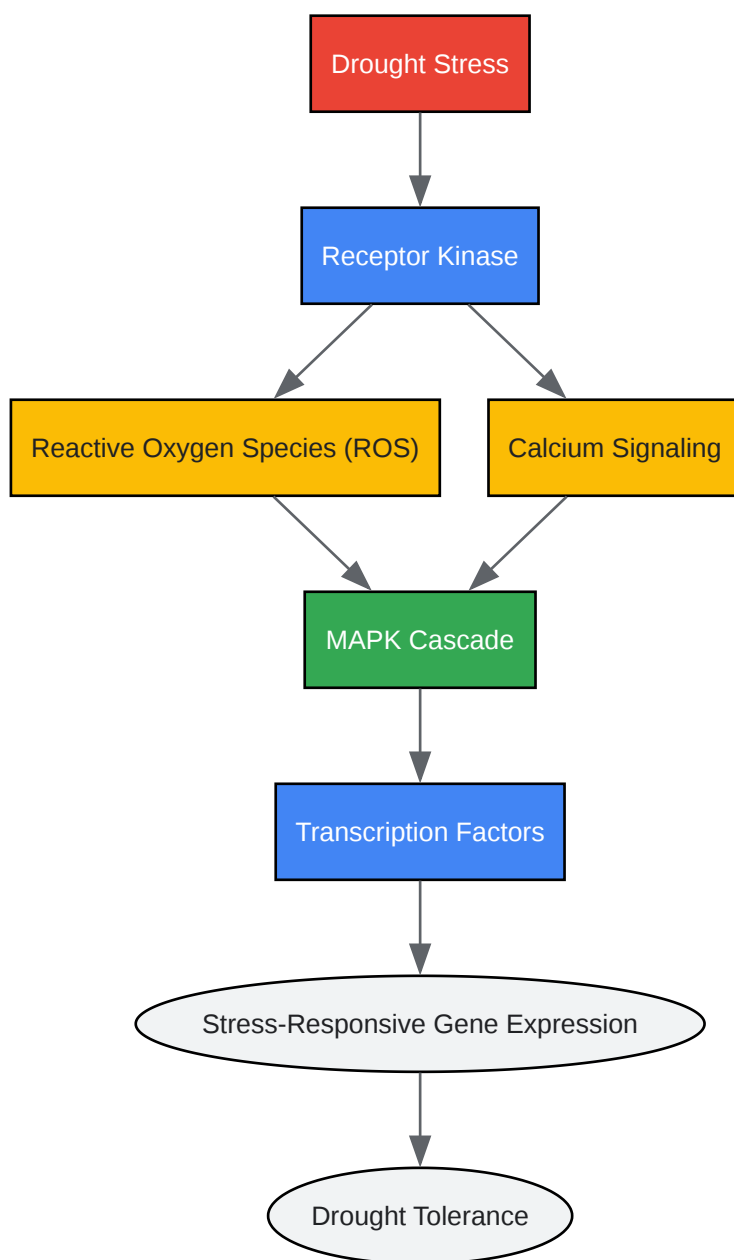
- Analyze the concentration of heavy metals in the diluted sample using Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).
- Data Analysis:
  - Calculate the concentration of each heavy metal in the original soil sample (in mg/kg).
  - Compare the results to regulatory limits to assess the extent of contamination.

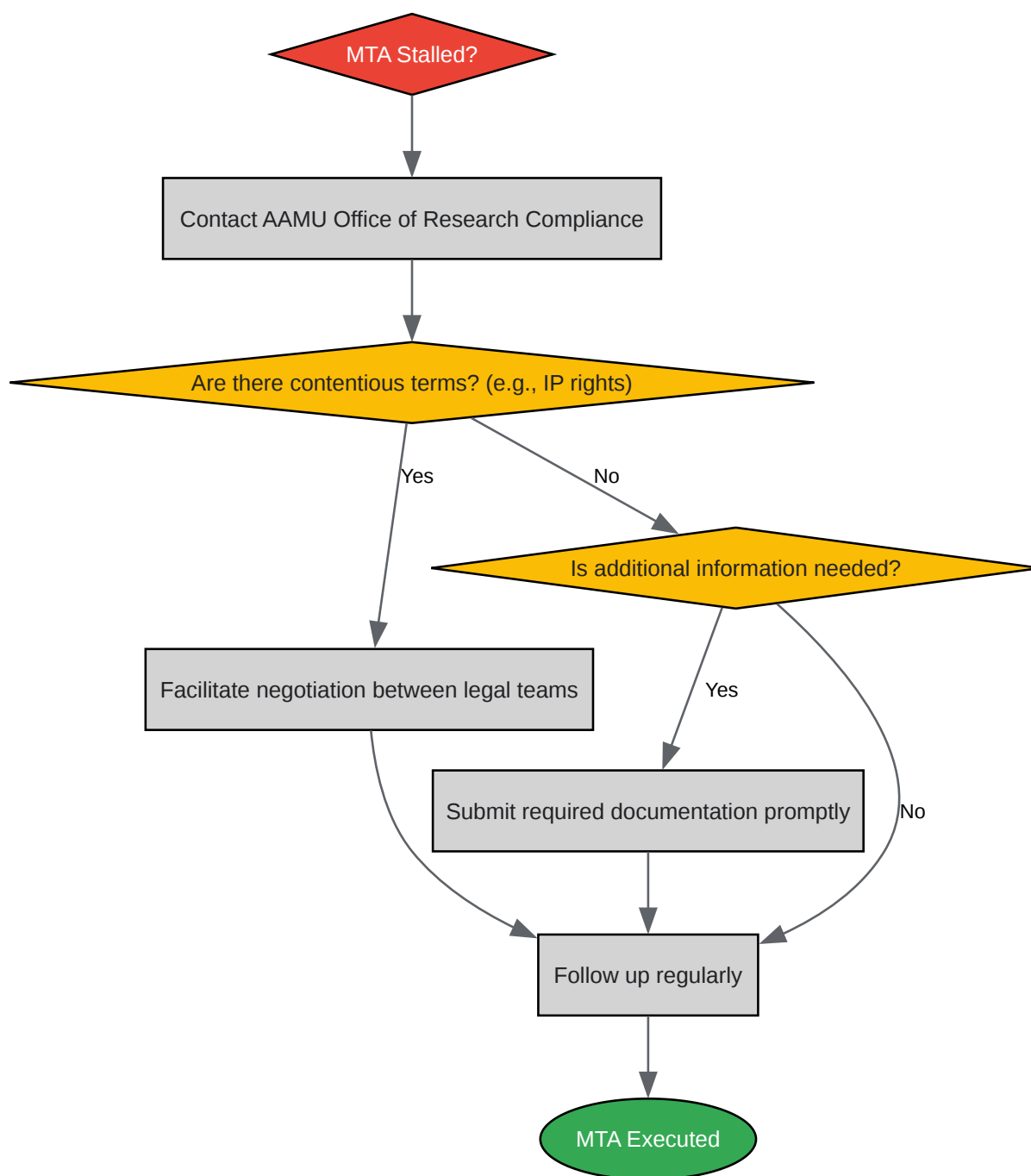
## Visualizing Collaboration and Research Pathways

To further clarify the processes and concepts involved in collaborating with **AAMU**, the following diagrams are provided.









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